Technical Analysis: Molecular Weight and Formula Characterization of Vanilloyl Chloride

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Compound of Interest		
Compound Name:	*4-Hydroxy-3-methoxybenzoyl chloride*	
Cat. No.:	*B8624704*	*Get Quote*

CAS: 55828-12-1 | Formula:

[1]

Executive Summary

This technical guide provides a rigorous analysis of Vanilloyl Chloride (**4-Hydroxy-3-methoxybenzoyl chloride**), a critical yet reactive intermediate in the synthesis of vanilloids and pharmaceutical precursors.[1] Unlike stable reagents, vanilloyl chloride presents unique analytical challenges due to its dual functionality: an electrophilic acyl chloride group and a nucleophilic phenolic hydroxyl group.[1] This duality creates a high risk of self-polymerization and hydrolysis.[1]

This document outlines the exact molecular parameters, synthesis pathways, and—most importantly—the derivatization-based analytical protocols required to validate its identity without degradation artifacts.

Part 1: Fundamental Chemical Identity

The accurate characterization of Vanilloyl Chloride begins with its fundamental constants. Note that the molecular weight provided here is for the monoisotopic mass, which is critical for High-Resolution Mass Spectrometry (HRMS) validation.

Table 1: Physicochemical Profile

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Parameter	Value	Technical Note
IUPAC Name	4-Hydroxy-3-methoxybenzoyl chloride	-
CAS Registry Number	55828-12-1	Distinct from Vanillyl Chloride (chloromethyl derivative).[1][2][3][4]
Molecular Formula		-
Molecular Weight (Avg)	186.59 g/mol	Used for stoichiometric calculations.[1]
Monoisotopic Mass	186.0084 Da	Target mass for HRMS (or derivatized fragments).[1]
Physical State	Yellow oil / Low-melting solid	Highly moisture-sensitive; fumes in air (releases HCl).[1]
Solubility	Aprotic solvents (, THF)	Reacts violently with water and alcohols.[1]

Structural Analysis

The molecule consists of a benzene ring substituted with:

- Position 1: Acyl chloride group ( ) – Highly reactive electrophile.[1]
- Position 3: Methoxy group ( ) – Electron-donating.[1]
- Position 4: Hydroxyl group ( ) – Nucleophilic.[1]

Critical Stability Warning: Because the molecule contains both a nucleophile (

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) and an electrophile (

), it is prone to intermolecular esterification (self-polymerization) if left in concentrated solution or solid state for extended periods.[1]

Part 2: Synthesis and Reaction Logic

To analyze vanilloyl chloride, one must often generate it in situ.[1] The standard synthesis utilizes Vanillic Acid and Thionyl Chloride (

).[1]

Reaction Mechanism

[1]

Experimental Control Points:

- Anhydrous Conditions: Moisture competes with

  , reverting the product to Vanillic Acid.[1]

- Gas Evolution: The release of

  and

  drives the equilibrium forward.[1]

- Protection Strategy: In high-purity applications, the 4-OH group is often protected (e.g., Acetyl Vanilloyl Chloride) to prevent the self-polymerization described above.[1]

Part 3: Analytical Methodologies (Derivatization Protocols)

Direct analysis of Vanilloyl Chloride by Reverse-Phase HPLC is impossible because the aqueous mobile phase will instantly hydrolyze the sample back to Vanillic Acid.[1] Similarly, direct GC analysis can lead to thermal degradation.[1]

The Solution: A self-validating derivatization protocol using Methanolysis.[1]

Protocol A: Methyl Ester Derivatization for GC-MS

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This protocol converts the unstable acid chloride into stable Methyl Vanillate, which can be quantitatively analyzed.[1]

Reagents:

- Sample: Crude Vanilloyl Chloride reaction mixture.
- Quenching Agent: Anhydrous Methanol (excess).[1]
- Base: Pyridine or Triethylamine (to scavenge HCl).[1]

Step-by-Step Methodology:

- Sampling: Under nitrogen flow, withdraw

  of the Vanilloyl Chloride reaction mixture.
- Quenching: Immediately inject into a vial containing

  anhydrous Methanol and

  Pyridine.
  - Chemistry:

    .[1]
- Incubation: Vortex for 30 seconds. Allow to stand for 5 minutes at room temperature.
- Analysis: Inject

  into GC-MS.

Interpretation:

- Target Peak: Methyl Vanillate (MW 182.17 g/mol).[1]
- Impurity Peak: Vanillic Acid (MW 168.15 g/mol) – Indicates moisture contamination or incomplete conversion before quenching.[1]

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- Calculation: The molar amount of Methyl Vanillate detected equals the molar amount of Vanilloyl Chloride originally present.[1]

Protocol B: HRMS Direct Infusion (Non-Aqueous)

For exact mass confirmation without derivatization, use Atmospheric Pressure Chemical Ionization (APCI) in a completely non-protic solvent (e.g., dry Dichloromethane).[1]

- Target Ion:

  or similar adducts depending on the ionization source, but often the hydrolyzed

  ion of vanillic acid is observed due to trace moisture in the MS source.[1]

- Recommendation: Rely on Protocol A for quantitation and Protocol B only for qualitative confirmation of the carbon skeleton.

Part 4: Visualization of Reaction Pathways

The following diagram illustrates the synthesis, the risk of polymerization, and the analytical derivatization pathway.

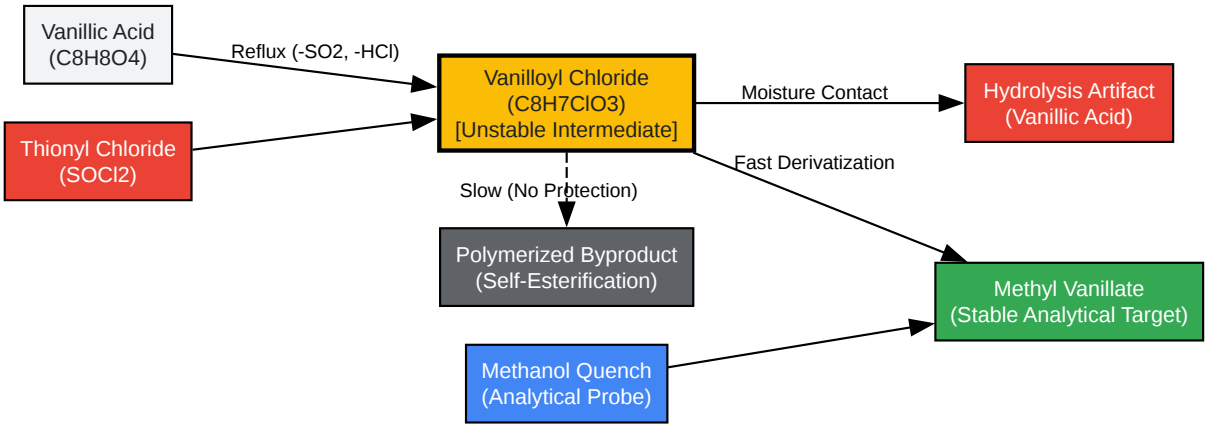

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Figure 1: Reaction workflow showing the synthesis of Vanilloyl Chloride, its instability pathways (polymerization/hydrolysis), and the stabilization via methanolysis for analytical verification.[1]

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